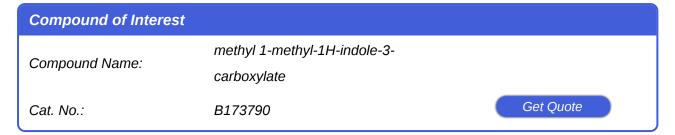


physicochemical properties of methyl 1-methyl-1H-indole-3-carboxylate

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An In-depth Technical Guide on the Physicochemical Properties of **Methyl 1-methyl-1H-indole-3-carboxylate**

This technical guide provides a comprehensive overview of the core physicochemical properties of **methyl 1-methyl-1H-indole-3-carboxylate**, tailored for researchers, scientists, and professionals in drug development. This document includes quantitative data, detailed experimental protocols, and visualizations of its synthetic pathway.

Physicochemical Data

The key physicochemical properties of **methyl 1-methyl-1H-indole-3-carboxylate** (CAS Number: 108438-43-3) are summarized in the table below for easy reference and comparison.



Property	Value	Source
Molecular Formula	C11H11NO2	[1][2]
Molecular Weight	189.21 g/mol	[1][2]
Melting Point	87.6-88.7 °C	[2]
Boiling Point	320.2 °C at 760 mmHg	[1][3]
Density	1.14 g/cm ³	[1][3]
Flash Point	147.4 °C	[3]
Exact Mass	189.07900 u	[3]
Hydrogen Bond Acceptors	2	[3]
IUPAC Name	methyl 1-methyl-1H-indole-3- carboxylate	[1][2]
InChI Key	RAIZQIUZLCMHAK- UHFFFAOYSA-N	[1][3]
SMILES	CN1C=C(C2=CC=CC=C21)C(=O)OC	[1][3]

Experimental Protocols

Detailed methodologies for the synthesis and purification of **methyl 1-methyl-1H-indole-3-carboxylate** are crucial for its application in research and development.

Synthesis from 1-methyl-1H-indole-3-carboxylic acid

A common method for the synthesis of **methyl 1-methyl-1H-indole-3-carboxylate** is through the esterification of 1-methyl-1H-indole-3-carboxylic acid with methanol.[4]

Materials:

- 1-methyl-1H-indole-3-carboxylic acid
- Methanol



- Sulfuric acid (catalyst)
- Sodium bicarbonate solution
- · Anhydrous magnesium sulfate
- Organic solvent (e.g., diethyl ether or dichloromethane)

Procedure:

- A solution of 1-methyl-1H-indole-3-carboxylic acid in an excess of methanol is prepared in a round-bottom flask.
- A catalytic amount of concentrated sulfuric acid is carefully added to the solution.
- The mixture is heated under reflux for several hours to drive the esterification reaction to completion.
- After cooling to room temperature, the excess methanol is removed under reduced pressure.
- The residue is dissolved in an organic solvent and washed with a saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by washing with water.
- The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is evaporated to yield the crude methyl 1-methyl-1H-indole-3-carboxylate.
- The crude product can be further purified by recrystallization or column chromatography.

Copper-Catalyzed Synthesis

An alternative synthesis route involves the cross-dehydrogenative coupling of N,N-dimethylaniline with phenyl bromoacetate derivatives using a copper(II) acetate monohydrate catalyst in the presence of tert-butyl hydroperoxide.[5] This method provides good to excellent yields.[5]

Materials:

• N,N-dimethylaniline



- · Phenyl bromoacetate derivative
- Copper(II) acetate monohydrate (Cu(OAc)₂·H₂O)
- tert-Butyl hydroperoxide (TBHP)

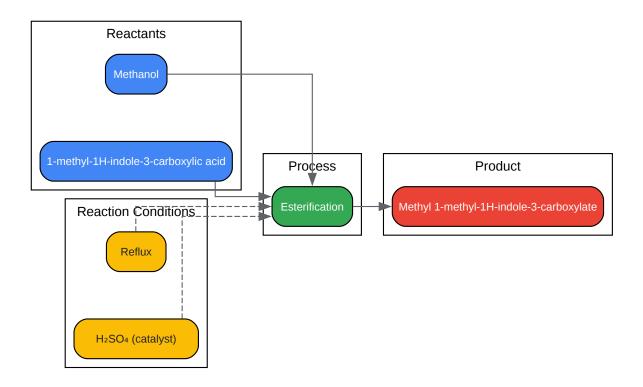
Procedure:

- N,N-dimethylaniline, the phenyl bromoacetate derivative, and Cu(OAc)₂·H₂O are combined
 in a suitable solvent.
- tert-Butyl hydroperoxide is added to the mixture, which then initiates the crossdehydrogenative coupling reaction.
- The reaction is typically stirred at a specific temperature for a set period to ensure completion.
- Upon completion, the reaction mixture is worked up, which usually involves extraction and washing steps.
- The final product is purified using techniques like column chromatography to isolate the methyl 1-methyl-1H-indole-3-carboxylate.

Visualizations

The following diagrams illustrate the synthetic pathway and a conceptual experimental workflow for the characterization of **methyl 1-methyl-1H-indole-3-carboxylate**.

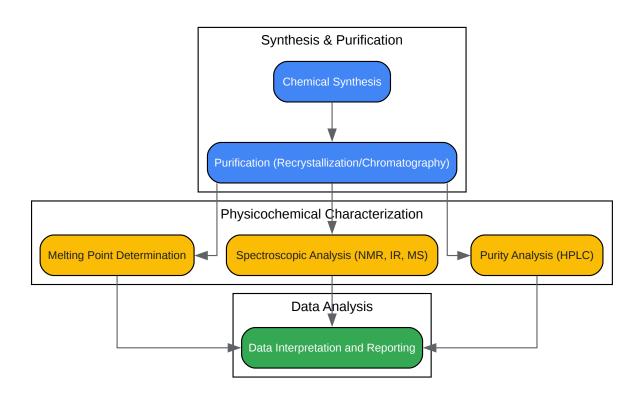




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Caption: Synthesis of Methyl 1-methyl-1H-indole-3-carboxylate.





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Caption: Experimental Workflow for Characterization.

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